

Diethylmalonic acid CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: Diethylmalonic acid

Cat. No.: B123264

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An In-depth Technical Guide to **Diethylmalonic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **diethylmalonic acid**, a key chemical intermediate. It covers its fundamental properties, synthesis, and applications, with a focus on presenting clear, actionable information for laboratory and development settings.

Core Identification

CAS Number: 510-20-3[1][2][3][4]

IUPAC Nomenclature: 2,2-diethylpropanedioic acid[3]

Alternative names for this compound include Diethylpropanedioic acid and 3,3-Pentanedicarboxylic acid.[1]

Chemical and Physical Properties

A summary of the key quantitative data for **diethylmalonic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H12O4	[1][2]
Molecular Weight	160.17 g/mol	[1][2][3]
Melting Point	127-131 °C	[1][4]
Appearance	White crystalline solid/powder	[3][4]
Solubility	Very soluble in water; freely soluble in alcohol and ether; slightly soluble in chloroform.	[1]
Percent Composition	C 52.49%, H 7.55%, O 39.96%	[1]

Synthesis of Diethylmalonic Acid: An Experimental Protocol

The synthesis of **diethylmalonic acid** is a fundamental process for many research and development applications. Below is a detailed experimental protocol based on established chemical principles.

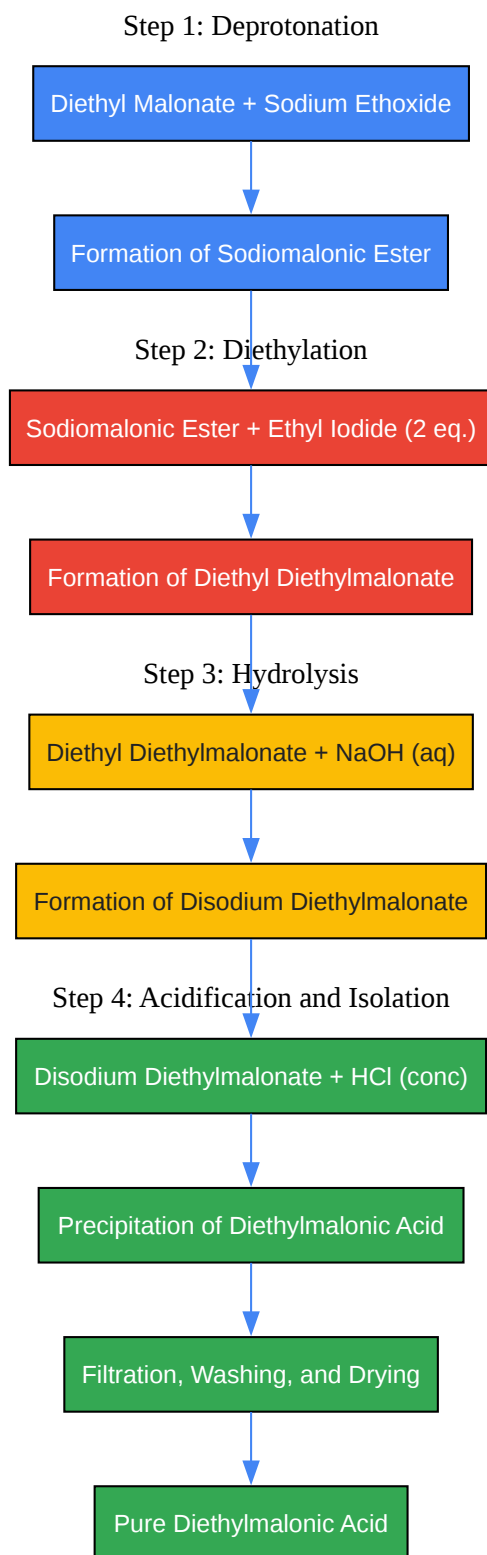
Objective: To synthesize **diethylmalonic acid** from diethyl malonate.

Materials:

- Diethyl malonate
- Sodium ethoxide
- Ethyl iodide
- Ethanol (absolute)
- Hydrochloric acid (concentrated)
- Sodium hydroxide

- Diethyl ether
- Anhydrous magnesium sulfate
- Standard laboratory glassware (round-bottom flask, reflux condenser, dropping funnel, separatory funnel, beaker, etc.)
- Heating mantle
- Magnetic stirrer
- Rotary evaporator

Workflow for the Synthesis of **Diethylmalonic Acid**:



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Caption: A four-step workflow for the synthesis of **diethylmalonic acid**.

Procedure:

- **Deprotonation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve sodium metal in absolute ethanol to prepare sodium ethoxide. Cool the solution in an ice bath. Add diethyl malonate dropwise to the sodium ethoxide solution with constant stirring.
- **Diethylation:** To the resulting solution of sodiomalonic ester, add ethyl iodide dropwise. After the addition is complete, reflux the mixture for 2-3 hours to ensure complete diethylation.
- **Hydrolysis:** After cooling, add a solution of sodium hydroxide to the reaction mixture and reflux for another 2-3 hours to hydrolyze the ester groups.
- **Acidification and Isolation:** Cool the reaction mixture and carefully acidify with concentrated hydrochloric acid until the solution is strongly acidic (test with litmus paper). The **diethylmalonic acid** will precipitate out of the solution.
- **Purification:** Collect the crude product by filtration and wash with cold water. Recrystallize the product from a suitable solvent, such as water or an ethanol/water mixture, to obtain pure **diethylmalonic acid**. Dry the purified crystals under vacuum.

Logical Relationship in Synthesis

The synthesis of **diethylmalonic acid** is a classic example of malonic ester synthesis, which relies on the acidity of the alpha-proton and subsequent alkylation.



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References

- 1. Diethylmalonic Acid [drugfuture.com]
- 2. DIETHYLMALONIC ACID | 510-20-3 [m.chemicalbook.com]
- 3. Malonic acid, diethyl- | C7H12O4 | CID 68185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diethylmalonic acid 98 510-20-3 [sigmaaldrich.com]
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